

Safe Disposal of 2-Hydroxy-2-methylpropiophenone: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxy-2-methylpropiophenone

Cat. No.: B179518

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Hydroxy-2-methylpropiophenone**, a commonly used photoinitiator. Adherence to these procedures is critical for protecting laboratory personnel and the environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be aware of the hazards associated with **2-Hydroxy-2-methylpropiophenone**. This substance is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Always handle this chemical in a well-ventilated area and wear appropriate Personal Protective Equipment (PPE).^{[1][2]}

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side-shields or goggles. A face shield is recommended if there is a splash hazard.^[2]
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber. Gloves must be inspected before use and disposed of properly after.^[2]
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn. Safety shoes are also recommended.^[1]

- Respiratory Protection: In case of inadequate ventilation or the generation of dusts or mists, use a NIOSH-approved respirator.[1][2]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Minor Spills:

- Evacuate and Ventilate: Ensure the area is well-ventilated.[2]
- Containment: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[2][3]
- Collection: Carefully sweep or shovel the absorbed material into a suitable, labeled, and closed container for disposal as hazardous waste.[1][2]
- Decontamination: Wash the spill area thoroughly with soap and water.[2][4]

Major Spills:

- Evacuate: Immediately evacuate all personnel from the affected area.[4]
- Alert: Notify your institution's Environmental Health and Safety (EHS) department and follow their emergency procedures.
- Secure the Area: Prevent entry into the spill area.
- Professional Cleanup: Only trained personnel with appropriate PPE, including self-contained breathing apparatus, should manage the cleanup of large spills.[1][4]

Step-by-Step Disposal Procedure

Improper disposal of **2-Hydroxy-2-methylpropiophenone** is prohibited. Never dispose of this chemical down the drain or in regular trash.[2][5] All chemical waste must be managed in accordance with local, state, and federal regulations.[4]

- Waste Collection:
 - Collect waste **2-Hydroxy-2-methylpropiophenone**, including any contaminated materials from spills, in a designated, chemically compatible, and leak-proof container.[\[5\]](#)
 - The container must be kept closed except when adding waste.[\[2\]](#)[\[6\]](#)
 - Do not mix with other incompatible wastes. Specifically, keep away from strong oxidizing agents.[\[1\]](#)[\[7\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Hydroxy-2-methylpropiophenone**".[\[6\]](#)
 - Include the date when the first waste was added to the container.[\[8\]](#)
- Storage:
 - Store the waste container in a designated satellite accumulation area (SAA) at or near the point of generation.[\[5\]](#)[\[8\]](#)
 - The storage area should be cool, dry, and well-ventilated.[\[1\]](#)
 - Ensure secondary containment is in place to prevent spills from reaching drains.[\[5\]](#)[\[8\]](#)
- Disposal Request:
 - Once the container is full or waste has been accumulated for the maximum allowed time (typically six to twelve months depending on institutional and EPA regulations), contact your institution's EHS department to arrange for pickup and disposal.[\[5\]](#)[\[8\]](#)[\[9\]](#)
 - Disposal must be carried out by a licensed professional waste disposal service.[\[4\]](#) The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)[\[4\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Hydroxy-2-methylpropiophenone**, providing a quick reference for safety and handling.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₂	[2]
Molecular Weight	164.20 g/mol	[2]
Appearance	Colorless to yellowish liquid	[7][10]
Boiling Point	102 - 103 °C at 5 hPa	[7]
Melting Point	4 °C	[7]
Flash Point	122 °C (closed cup)	[7][11]
Density	1.077 g/cm ³ at 25 °C	[7]
Water Solubility	13.3 g/L at 20 °C	[7]
Vapor Pressure	0.01 hPa at 25 °C	[7]
Acute Toxicity (Oral, Rat LD50)	1694 mg/kg	[7]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Hydroxy-2-methylpropiophenone**, from waste generation to final disposal.

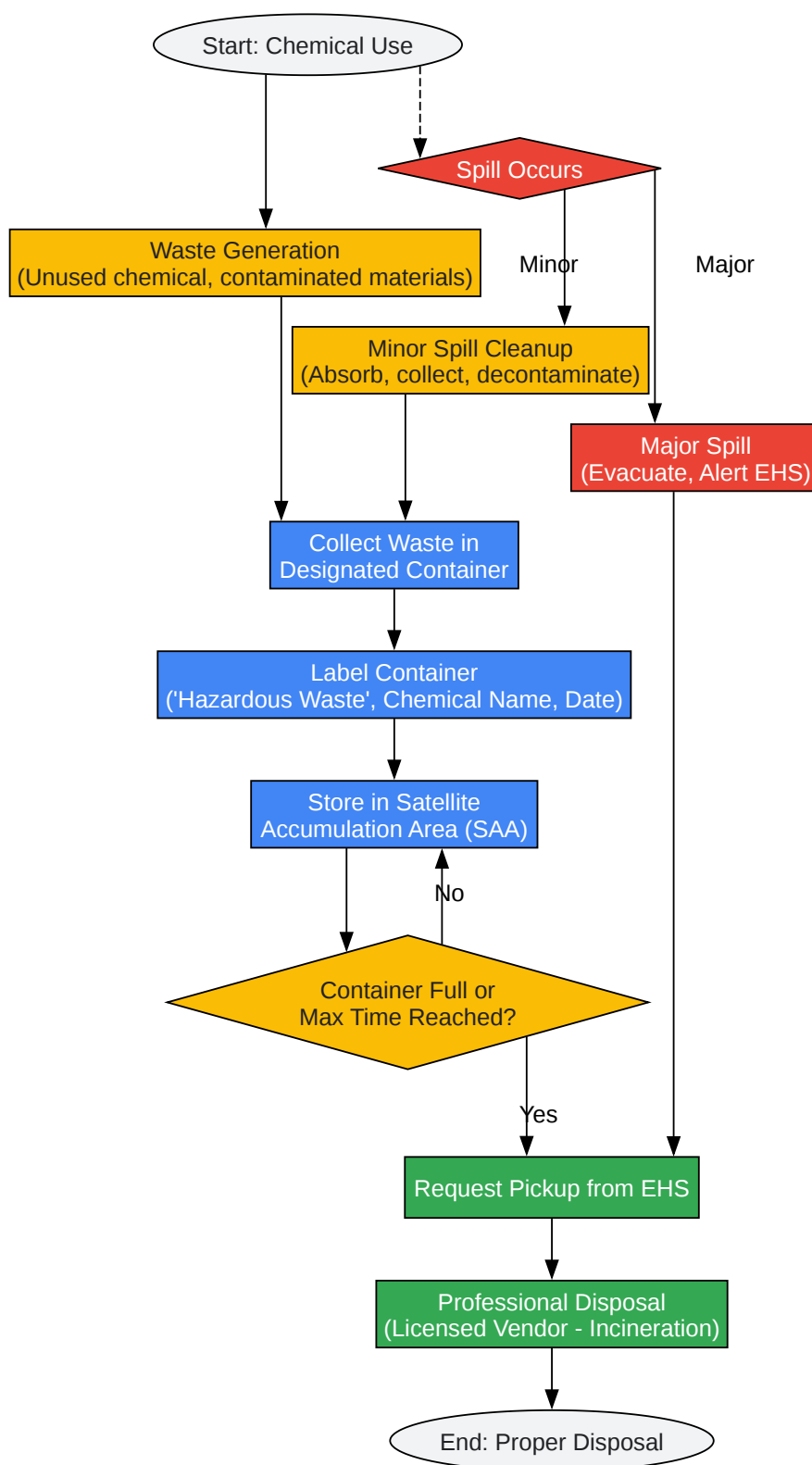


Figure 1. Disposal Workflow for 2-Hydroxy-2-methylpropiophenone

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Caption: Disposal Workflow for **2-Hydroxy-2-methylpropiophenone**.

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